

# Application Notes and Protocols: 4-(2,4-Difluorobenzoyl)piperidine in Pharmaceutical Synthesis

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## Compound of Interest

**Compound Name:** (2,4-Difluorophenyl)(piperidin-4-yl)methanone

**Cat. No.:** B1355115

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of 4-(2,4-difluorobenzoyl)piperidine as a key pharmaceutical intermediate. The information compiled here is intended to guide researchers in the synthesis of antipsychotic drugs, specifically focusing on risperidone and iloperidone. This document includes detailed experimental protocols, quantitative data, and visual representations of synthetic pathways and mechanisms of action.

## Introduction

4-(2,4-Difluorobenzoyl)piperidine is a versatile chemical building block crucial for the synthesis of various bioactive molecules.<sup>[1]</sup> Its distinct difluorobenzoyl moiety makes it a valuable intermediate in the development of novel therapeutic agents, particularly in the fields of neurology and oncology.<sup>[1]</sup> This compound is notably a key precursor in the manufacturing of atypical antipsychotic medications such as risperidone and iloperidone, which are cornerstone treatments for schizophrenia and bipolar disorder.<sup>[2][3][4]</sup> The piperidine ring and the difluorobenzoyl group are essential pharmacophoric elements that contribute to the high binding affinity of the final drug products to dopamine D2 and serotonin 5-HT2A receptors.<sup>[4][5][6][7]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of 4-(2,4-difluorobenzoyl)piperidine hydrochloride is presented in the table below.

Property	Value	Reference
CAS Number	106266-04-0	<a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>13</sub> F <sub>2</sub> NO·HCl	<a href="#">[1]</a>
Molecular Weight	261.7 g/mol	<a href="#">[1]</a>
Appearance	Off-white to light yellow powder	<a href="#">[1]</a>
Purity (HPLC)	≥ 98.0%	<a href="#">[2]</a>
Solubility	Soluble in water	<a href="#">[2]</a>
Storage	0-8°C	<a href="#">[1]</a>

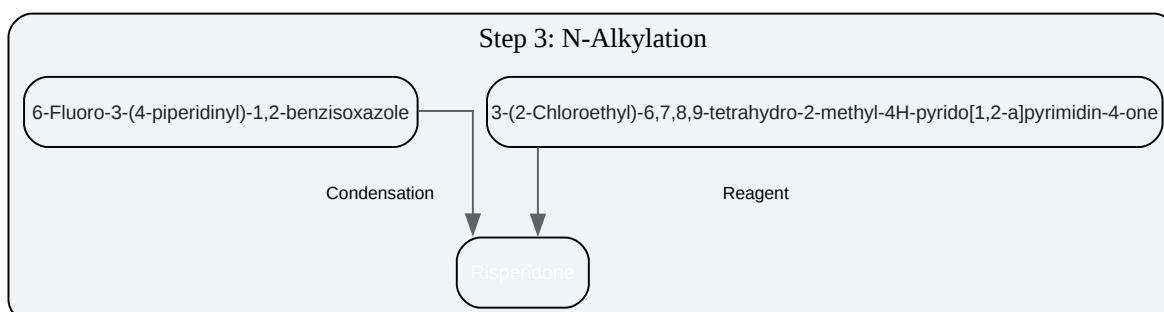
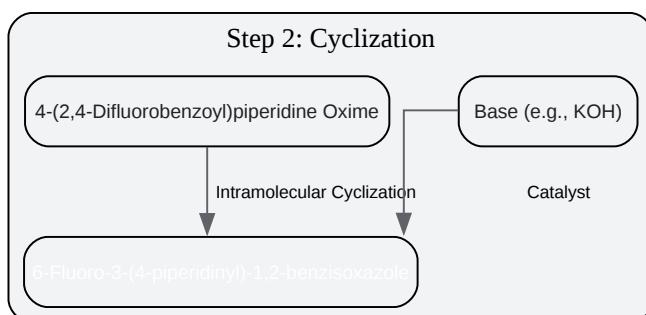
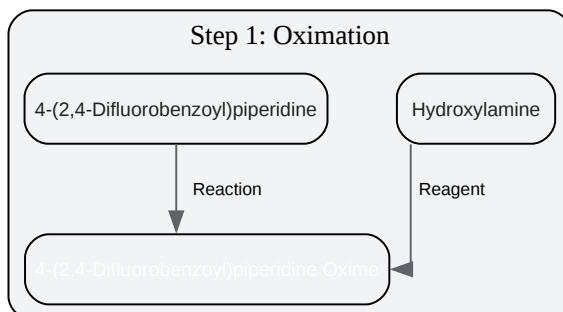
## Applications in Pharmaceutical Synthesis

The primary application of 4-(2,4-difluorobenzoyl)piperidine is as a starting material for the synthesis of benzisoxazole-containing antipsychotics. The general synthetic strategy involves the conversion of the ketone group to an oxime, followed by cyclization to form the benzisoxazole ring system, and subsequent N-alkylation of the piperidine nitrogen.

## Synthesis of Risperidone

Risperidone is a widely prescribed atypical antipsychotic used to treat schizophrenia, bipolar mania, and irritability associated with autism.[\[3\]](#)[\[4\]](#) The synthesis of risperidone from 4-(2,4-difluorobenzoyl)piperidine involves a multi-step process.

The following diagram illustrates the synthetic pathway from 4-(2,4-difluorobenzoyl)piperidine to risperidone.



**Step 1: Oximation & Cyclization**

4-(2,4-Difluorobenzoyl)piperidine

Two Steps

6-Fluoro-3-(4-piperidinyl)-1,2-benzisoxazole

**Step 2: N-Alkylation**

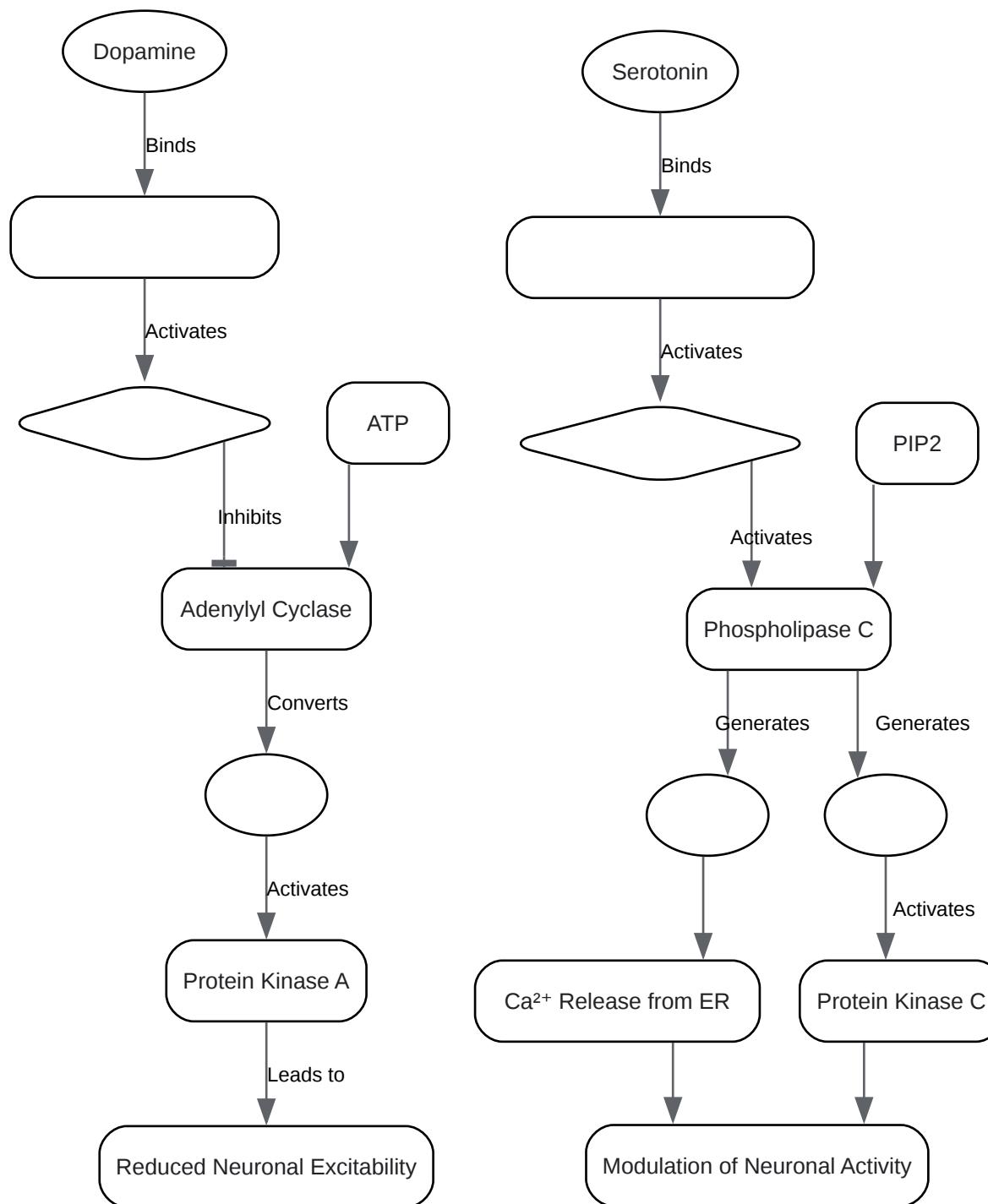
6-Fluoro-3-(4-piperidinyl)-1,2-benzisoxazole

Alkylation

1-(4-(3-Bromopropoxy)-3-methoxyphenyl)ethanone

Reagent

Iloperidone

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